

Essential Safety and Handling Guidance for VBIT-4

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Compound of Interest

Compound Name: VBIT-4

Cat. No.: B1193723

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When working with the voltage-dependent anion channel 1 (VDAC1) oligomerization inhibitor, **VBIT-4**, prioritizing safety through appropriate personal protective equipment (PPE) and handling protocols is critical. As **VBIT-4** is intended for research use only, adherence to established laboratory safety standards is essential to minimize exposure and ensure a safe working environment.^[1] In the absence of a specific Safety Data Sheet (SDS), a thorough risk assessment should be conducted before handling this compound.

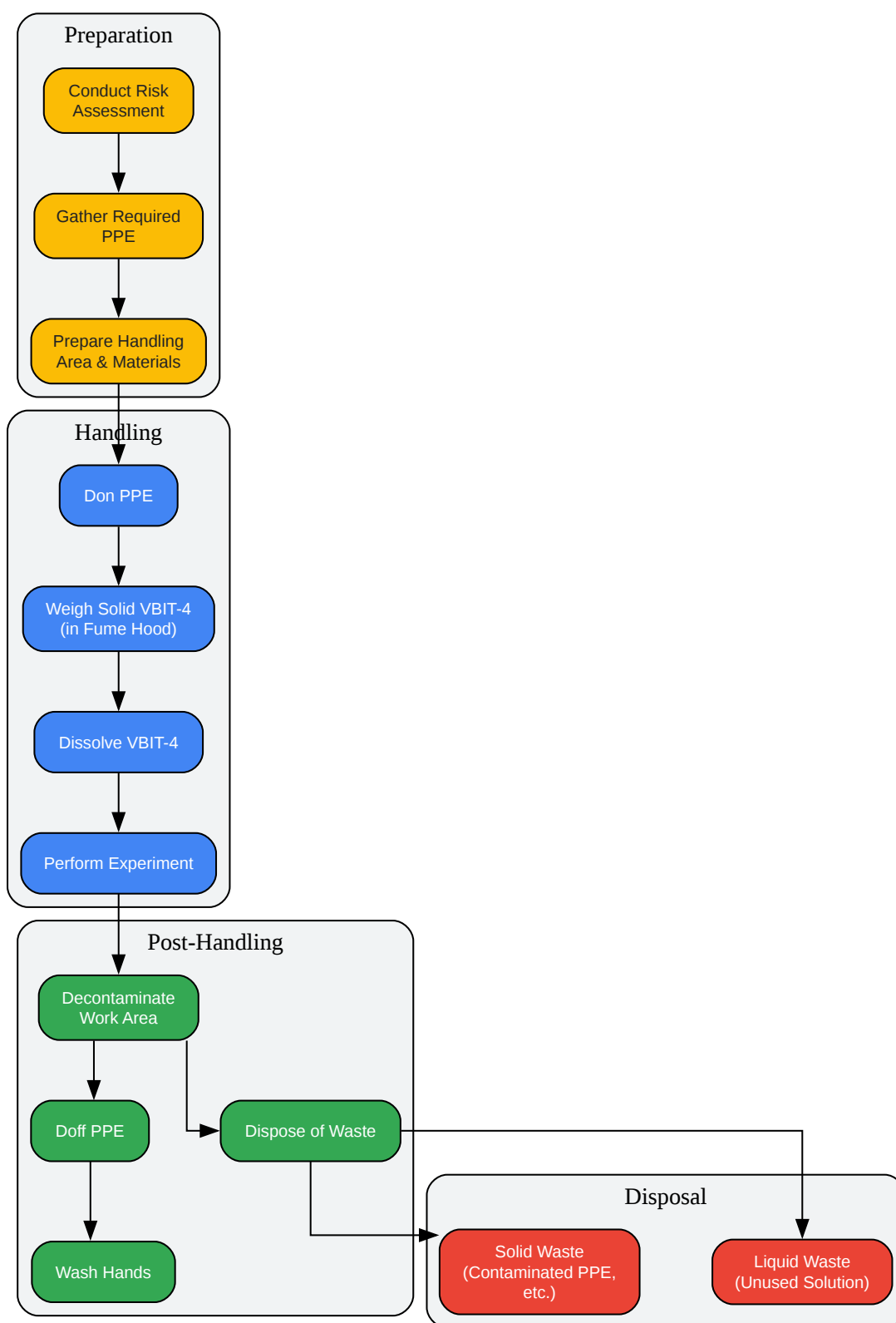
Personal Protective Equipment (PPE) for VBIT-4

A comprehensive PPE strategy is the first line of defense when handling chemical compounds like **VBIT-4**. The following table summarizes the recommended PPE for various stages of handling.

PPE Category	Item	Standard	Purpose
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 or equivalent	Protects eyes from splashes, and aerosols.[2][3]
Face Shield	Worn over safety glasses/goggles	Provides an additional layer of protection for the face during splash-prone procedures.[2]	
Hand Protection	Nitrile Gloves	ASTM D6319 or equivalent	Provides a barrier against skin contact. [2][4] Should be changed immediately if contaminated.
Body Protection	Laboratory Coat	Long-sleeved, properly fitted	Protects skin and clothing from spills and contamination.[2][5]
Respiratory	Fume Hood	Certified and properly functioning	Recommended for handling the solid compound to prevent inhalation of airborne particles.

Standard Operating Procedure for VBIT-4

A systematic approach to handling **VBIT-4**, from receipt to disposal, is crucial for maintaining a safe laboratory environment. The following workflow outlines the key steps for researchers and laboratory personnel.



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